

Technical Guide: (1E)-CFI-400437 Dihydrochloride

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Compound of Interest

Compound Name: (1E)-CFI-400437 dihydrochloride

Cat. No.: B15583459

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CAS Number: 1247000-76-5

A Potent and Selective PLK4 Inhibitor for Oncological Research

This document provides a comprehensive technical overview of **(1E)-CFI-400437 dihydrochloride**, a potent and selective inhibitor of Polo-like kinase 4 (PLK4). This guide is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting PLK4 in oncology.

Introduction

(1E)-CFI-400437 dihydrochloride is an ATP-competitive kinase inhibitor with high selectivity for PLK4.[1][2] PLK4 is a serine/threonine kinase that plays a master regulatory role in centriole duplication, a process essential for the formation of the mitotic spindle and accurate chromosome segregation during cell division.[3][4][5] Dysregulation and overexpression of PLK4 are implicated in tumorigenesis and are associated with poor prognosis in various cancers, making it a compelling target for cancer therapy.[6] Inhibition of PLK4 leads to defects

in centriole duplication, resulting in mitotic errors, cell cycle arrest, and ultimately, cancer cell death.[6]

Physicochemical Properties & Data

Property	Value	Reference
CAS Number	1247000-76-5	[7]
Molecular Formula	C ₂₉ H ₂₈ N ₆ O ₂ · 2HCl	N/A
Molecular Weight	565.50 g/mol	N/A

Mechanism of Action & In Vitro Activity

(1E)-CFI-400437 is a highly potent inhibitor of PLK4. It also demonstrates inhibitory activity against other kinases, albeit at significantly higher concentrations.

Target Kinase	IC ₅₀ (nM)	Reference
PLK4	0.6	[1]
PLK4	1.55	[2]
Aurora A	370	[1]
Aurora B	210	[1]
Aurora B	<15	[2]
Aurora C	<15	[2]
KDR	480	[1]
FLT-3	180	[1]

The potent inhibition of PLK4 by CFI-400437 disrupts the normal process of centriole duplication, a critical step in the cell cycle.



In Vitro Kinase Inhibition Assay (Representative Protocol)

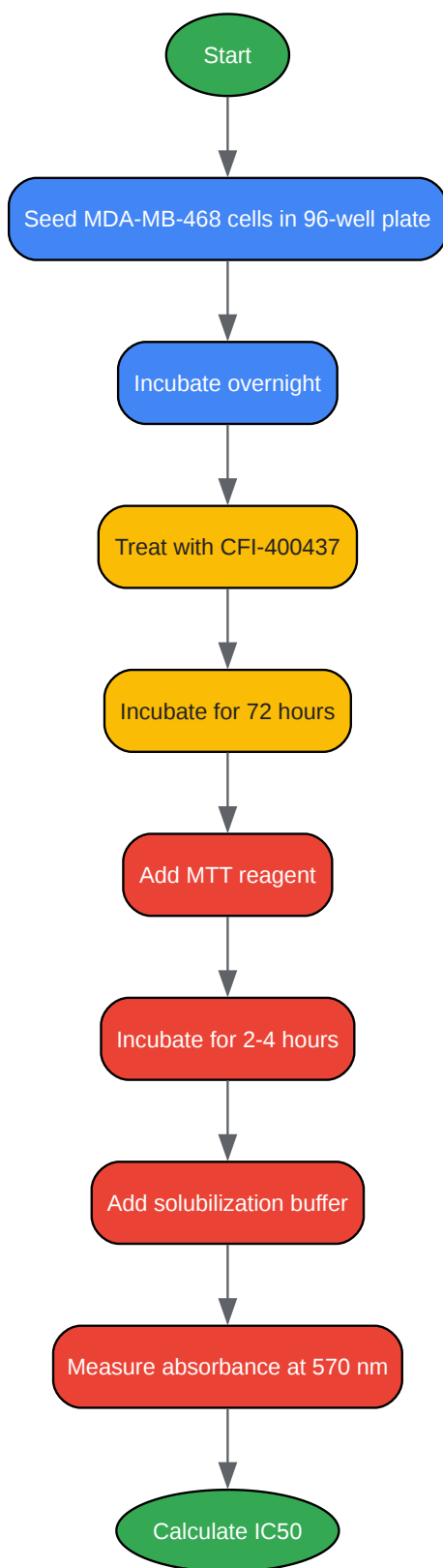
Tech Support

- Reagents and Materials:
 - Recombinant human PLK4 enzyme
 - Kinase buffer (e.g., 25 mM HEPES, pH 7.5, 10 mM MgCl₂, 0.5 mM EGTA, 0.01% Brij-35)
 - ATP
 - Substrate peptide (e.g., a generic serine/threonine kinase substrate)
 - **(1E)-CFI-400437 dihydrochloride** (serially diluted in DMSO)
 - ADP-Glo™ Kinase Assay Kit (Promega) or similar
 - 384-well white plates
- Procedure:
 - Prepare serial dilutions of CFI-400437 in DMSO. Further dilute in kinase buffer to the desired final concentrations.
 - Add 2.5 µL of the diluted CFI-400437 or DMSO (vehicle control) to the wells of a 384-well plate.
 - Add 2.5 µL of a solution containing the PLK4 enzyme and substrate peptide in kinase buffer.
 - Initiate the kinase reaction by adding 5 µL of ATP solution in kinase buffer. The final ATP concentration should be at or near the K_m for PLK4.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
 - Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay protocol.
 - Determine the IC₅₀ value by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Cell Proliferation Assay (MDA-MB-468 Cells)

This protocol outlines a method to assess the anti-proliferative effects of CFI-400437 on the triple-negative breast cancer cell line MDA-MB-468.

- Cell Culture:
 - Culture MDA-MB-468 cells in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.[\[8\]](#)
- Procedure:
 - Seed MDA-MB-468 cells into 96-well plates at a density of 5,000 to 10,000 cells per well and allow them to adhere overnight.[\[9\]](#)
 - Treat the cells with various concentrations of CFI-400437 (or DMSO as a vehicle control) and incubate for a specified period (e.g., 72 hours).[\[9\]](#)
 - Assess cell viability using a colorimetric assay such as MTT or a fluorescence-based assay like CellTiter-Blue®.
 - For the MTT assay, add MTT solution to each well and incubate for 2-4 hours. Then, solubilize the formazan crystals with a solubilization buffer and measure the absorbance at 570 nm.
 - Calculate the percentage of cell proliferation relative to the vehicle-treated control and determine the IC₅₀ value.



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Workflow for Cell Proliferation Assay.

In Vivo Xenograft Model (MDA-MB-468)

This protocol describes a representative in vivo study to evaluate the anti-tumor efficacy of CFI-400437.

- Animals and Cell Line:
 - Female immunodeficient mice (e.g., athymic nude or NOD/SCID), 6-8 weeks old.
 - MDA-MB-468 cells.
- Procedure:
 - Subcutaneously inject approximately 1-2 million MDA-MB-468 cells, suspended in a solution like Matrigel, into the flank of each mouse.[\[10\]](#)
 - Monitor the mice for tumor growth. Once the tumors reach a palpable size (e.g., 100-150 mm³), randomize the mice into treatment and control groups.[\[10\]](#)
 - Administer CFI-400437 intraperitoneally (i.p.) at a dose of 25 mg/kg once daily.[\[1\]](#) The control group should receive the vehicle solution.
 - Continue treatment for a specified duration, such as 21 days.[\[1\]](#)
 - Measure tumor volume with calipers 2-3 times per week and monitor the body weight of the mice.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, immunohistochemistry).

Summary and Future Directions

(1E)-CFI-400437 dihydrochloride is a valuable research tool for investigating the role of PLK4 in cancer biology. Its high potency and selectivity make it an excellent candidate for preclinical studies. Further research could explore its efficacy in other cancer models, potential synergistic effects with other anti-cancer agents, and the development of biomarkers to identify patient populations most likely to respond to PLK4 inhibition.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Evaluation of Protein Kinase Inhibitors with PLK4 Cross-Over Potential in a Pre-Clinical Model of Cancer - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. PLK4: Master Regulator of Centriole Duplication and Its Therapeutic Potential - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [6. Role of polo-like kinase 4 \(PLK4\) in epithelial cancers and recent progress in its small molecule targeting for cancer management - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [8. Macrophage subtypes inhibit breast cancer proliferation in culture - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [9. medsci.org](https://www.medsci.org) [[medsci.org](https://www.medsci.org)]
- [10. MDA-MB-468 Xenograft Model - Altogen Labs](https://www.altogenlabs.com) [[altogenlabs.com](https://www.altogenlabs.com)]
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